

Ethyl Cyclobutanecarboxylate: A Physicochemical Profile for Researchers

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Compound of Interest		
Compound Name:	Ethyl cyclobutanecarboxylate	
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An In-depth Technical Guide on the Density and Refractive Index of **Ethyl Cyclobutanecarboxylate**

This technical guide provides a comprehensive overview of two key physical properties of **ethyl cyclobutanecarboxylate**: density and refractive index. Tailored for researchers, scientists, and professionals in drug development, this document outlines the quantitative values of these properties, details the experimental protocols for their measurement, and discusses their significance in a scientific and industrial context.

Core Physicochemical Data

The density and refractive index are fundamental physical constants that are crucial for the identification, purity assessment, and quality control of chemical compounds. For **ethyl cyclobutanecarboxylate**, these values are well-established.

Property	Value	Conditions
Density	0.928 g/mL	at 25 °C
Refractive Index	1.426	at 20 °C (lit.)

Significance in Research and Drug Development



The precise determination of density and refractive index is not merely an academic exercise; these parameters have significant practical applications in scientific research and the pharmaceutical industry.

Density is a critical parameter in formulation development and quality control.[1] In drug formulation, the density of an excipient or active pharmaceutical ingredient (API) can influence the stability, solubility, and overall performance of the final product.[1][2] For liquid formulations, density affects viscosity and flowability, which are key considerations for manufacturing processes and drug delivery.[1] Consistent density measurements across different batches ensure product uniformity and adherence to regulatory standards.[2]

Refractive index serves as a rapid and non-destructive method for identifying substances and assessing their purity.[3][4] For a pure compound, the refractive index is a unique and constant value under specific conditions of temperature and wavelength.[3] Any deviation from the standard value can indicate the presence of impurities.[3] In drug development, refractometry is employed for the quality control of raw materials, monitoring the concentration of solutions, and ensuring the integrity of the final product.[3][5] The combination of refractive index and density measurements can be a powerful tool for in-situ quality control in pharmaceutical manufacturing.[6]

Experimental Protocols

Accurate and reproducible data are contingent upon meticulous experimental execution. The following sections detail the standard methodologies for the determination of density and refractive index.

Density Determination using a Pycnometer

A pycnometer, or specific gravity bottle, is a flask with a precise volume used for the accurate measurement of the density of a liquid.

Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary tube
- Analytical balance (accurate to ±0.0001 g)



- Thermostatically controlled water bath
- Syringe or pipette
- Lint-free tissue

Procedure:

- Cleaning and Calibration: The pycnometer is thoroughly cleaned with a suitable solvent and dried completely. The empty, dry pycnometer with its stopper is weighed on an analytical balance. This mass is recorded as m₁.
- Filling with a Reference Liquid: The pycnometer is filled with a reference liquid of known density (e.g., deionized water) at a specific temperature. The stopper is carefully inserted, ensuring that any excess liquid is expelled through the capillary.
- Thermostatic Equilibration: The filled pycnometer is placed in a thermostatically controlled water bath until it reaches the desired temperature (e.g., 25 °C).
- Weighing the Pycnometer with Reference Liquid: The pycnometer is removed from the water bath, and its exterior is carefully dried with a lint-free tissue. The filled pycnometer is then weighed, and the mass is recorded as m₂.
- Cleaning and Filling with Sample: The pycnometer is emptied, cleaned, and dried. It is then filled with **ethyl cyclobutanecarboxylate**.
- Thermostatic Equilibration and Weighing of Sample: The pycnometer containing the sample is equilibrated in the water bath to the same temperature as the reference liquid. After drying the exterior, the pycnometer is weighed, and the mass is recorded as m₃.
- Calculation: The density of the sample (ρ_s) is calculated using the following formula:

$$\rho_s = ((m_3 - m_1) / (m_2 - m_1)) * \rho_r$$

where ρ_{r} is the known density of the reference liquid at the experimental temperature.



Refractive Index Measurement using an Abbe Refractometer

The Abbe refractometer is an optical instrument used for the determination of the refractive index of liquids.

Apparatus:

- Abbe refractometer
- Constant temperature circulating water bath
- Light source (typically a sodium D-line lamp)
- · Dropper or pipette
- · Soft, lint-free tissue
- Calibration standard (e.g., distilled water)

Procedure:

- Calibration: The refractometer is calibrated using a standard of known refractive index, such
 as distilled water. The prism surfaces are cleaned and a few drops of the standard are
 applied. The instrument is adjusted to read the known refractive index of the standard at a
 specific temperature (e.g., 1.3330 for water at 20 °C).
- Temperature Control: The refractometer prisms are connected to a circulating water bath to maintain a constant temperature (e.g., 20 °C).
- Sample Application: The prism surfaces are cleaned and dried. A few drops of ethyl
 cyclobutanecarboxylate are placed on the lower prism using a clean dropper.
- Measurement: The prism is closed and the light source is adjusted to illuminate the field of view. The adjustment knob is turned until the boundary between the light and dark fields is sharp and centered on the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale.



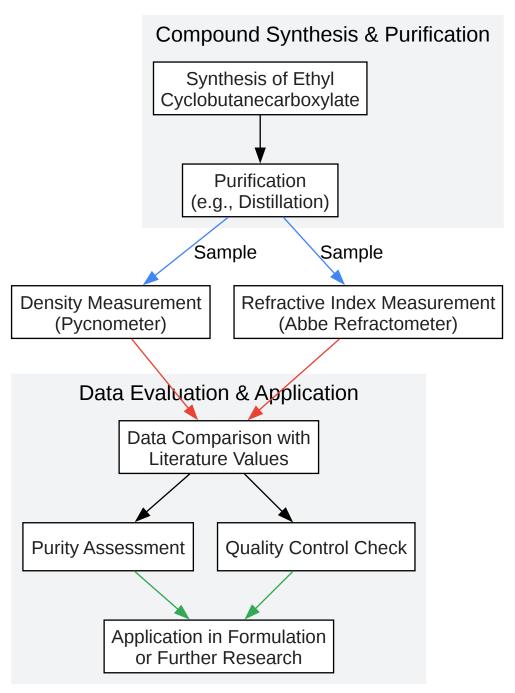
• Cleaning: After the measurement, the prism surfaces are thoroughly cleaned with a soft tissue and a suitable solvent.

Workflow for Physicochemical Characterization

The determination of physical properties like density and refractive index is an integral part of the overall workflow for the characterization and quality control of chemical compounds. The following diagram illustrates this logical progression.



Workflow for Physicochemical Characterization



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Caption: Logical workflow for the synthesis, purification, analysis, and application of a chemical compound.



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